

# In-Depth Technical Guide: Physical Properties of 4-Methyl-4-heptanol

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## Compound of Interest

Compound Name: 4-Methyl-4-heptanol

Cat. No.: B1345628

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Methyl-4-heptanol** (CAS No. 598-01-6). The information herein is curated for researchers, scientists, and professionals in drug development who require precise data for experimental design, process development, and safety assessments. This document includes a detailed summary of quantitative data, standardized experimental protocols for property determination, and a logical workflow for the characterization of similar liquid compounds.

## Core Physical and Chemical Properties

**4-Methyl-4-heptanol**, also known as 4-hydroxy-4-methylheptane, is a tertiary alcohol. Its molecular structure consists of a heptane backbone with a methyl and a hydroxyl group attached to the fourth carbon atom. This structure influences its physical properties, such as its moderate polarity and boiling point.

## Quantitative Data Summary

The physical properties of **4-Methyl-4-heptanol** are summarized in the table below. The data is aggregated from various chemical databases and literature sources. It is important to note that minor variations in reported values can exist due to different experimental conditions and measurement techniques.

Property	Value	Units	Notes
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	-	-
Molecular Weight	130.23	g/mol	[1][2][3][4][5]
Appearance	Colorless to Almost Colorless Clear Liquid	-	[2][6]
Density	0.819 - 0.83	g/mL	at 20°C [1][6][7][8]
Boiling Point	161	°C	at 760 mmHg [1][7]
62	°C	at 12 mmHg [6][8][9]	
Melting Point	-82	°C	[1][4][6][7]
Refractive Index	1.424 - 1.430	-	at 20°C, for sodium D-line (589.3 nm) [1][6][7] [8]
Flash Point	52 - 60.6	°C	[4][6][7][8]
Dielectric Constant	2.87	-	[1][6]
LogP (Octanol/Water Partition Coefficient)	2.3 - 2.622	-	Estimated [3][6][7]

## Experimental Protocols for Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of liquid compounds like **4-Methyl-4-heptanol**. These protocols are based on standard laboratory practices.

### Determination of Density

The density of a liquid can be accurately measured using a pycnometer or a digital density meter. [6]

- Pycnometry (ASTM D1480, ASTM D1217):
  - Clean and dry a pycnometer of a known volume.

- Weigh the empty pycnometer.
- Fill the pycnometer with the liquid sample, ensuring no air bubbles are present.
- Place the filled pycnometer in a constant temperature bath (e.g., 20°C) until thermal equilibrium is reached.
- Adjust the liquid volume to the calibration mark.
- Remove the pycnometer from the bath, wipe it dry, and weigh it.
- Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.
- Vibrating Tube Density Meter (ASTM D4052):
  - Calibrate the instrument with a reference standard of known density (e.g., dry air and pure water).
  - Inject the liquid sample into the oscillating U-tube.
  - The instrument measures the change in the oscillation frequency of the tube caused by the sample.
  - The density is automatically calculated and displayed by the instrument. This method is fast and requires a small sample volume.<sup>[6]</sup>

## Determination of Boiling Point

The boiling point can be determined by distillation or micro-methods like the Thiele tube method.

- Simple Distillation (ASTM D86):
  - Place a measured volume of the liquid (e.g., 25 mL) in a distillation flask.
  - Add a few boiling chips to ensure smooth boiling.
  - Set up the distillation apparatus with a condenser and a collection flask.

- Insert a thermometer so that the top of the bulb is level with the side arm of the distillation flask.
- Heat the flask gently.
- Record the temperature at which the liquid is actively boiling and the vapor is condensing, and the temperature remains constant. This is the boiling point at the ambient atmospheric pressure.<sup>[5][9]</sup>
- Thiele Tube Method:
  - Place a small amount of the liquid into a small test tube.
  - Invert a sealed-end capillary tube into the test tube.
  - Attach the test tube to a thermometer.
  - Place the assembly in a Thiele tube filled with a high-boiling point oil.
  - Heat the side arm of the Thiele tube gently.
  - A stream of bubbles will emerge from the capillary tube.
  - Stop heating and observe the temperature at which the liquid is drawn back into the capillary tube. This temperature is the boiling point.<sup>[9][10]</sup>

## Determination of Refractive Index

The refractive index is typically measured using a refractometer.

- Abbe Refractometer:
  - Ensure the prisms of the refractometer are clean.
  - Calibrate the instrument using a standard of known refractive index (e.g., distilled water).
  - Apply a few drops of the liquid sample onto the prism.
  - Close the prisms and allow the sample to reach the desired temperature (e.g., 20°C).

- While looking through the eyepiece, adjust the control to bring the dividing line between the light and dark fields into the center of the crosshairs.
- If using white light, adjust the chromaticity control to eliminate any color fringes.
- Read the refractive index from the scale.

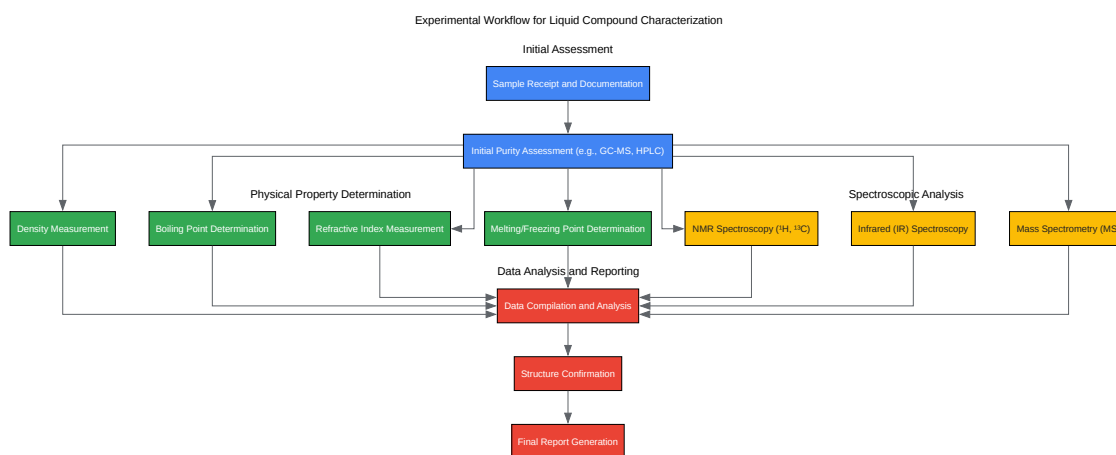
## Determination of Melting Point (Freezing Point)

For liquids, this is more accurately the freezing point.

- Differential Scanning Calorimetry (DSC):
  - A small, weighed amount of the sample is placed in an aluminum pan.
  - The pan is sealed and placed in the DSC cell alongside an empty reference pan.
  - The cell is cooled at a controlled rate.
  - The instrument measures the heat flow from the sample as it undergoes a phase transition from liquid to solid.
  - The onset of the exothermic peak corresponds to the freezing point (melting point).
- Capillary Method (for low melting solids):
  - A small amount of the solidified sample is introduced into a capillary tube.
  - The tube is placed in a melting point apparatus.
  - The sample is heated at a slow, controlled rate.
  - The temperature range over which the solid melts to a clear liquid is recorded as the melting point range.<sup>[1][2][8]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the physical and chemical characterization of a liquid compound like **4-Methyl-4-heptanol**.



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Caption: Workflow for the characterization of a liquid chemical compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Physical Properties of 4-Methyl-4-heptanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1345628#physical-properties-of-4-methyl-4-heptanol\]](https://www.benchchem.com/product/b1345628#physical-properties-of-4-methyl-4-heptanol)

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